

# An In-depth Technical Guide to Ethyl 4-(trifluoromethyl)benzoate

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## Compound of Interest

Compound Name: Ethyl 4-(trifluoromethyl)benzoate

Cat. No.: B1297850

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This technical guide provides a comprehensive overview of the molecular structure, weight, and other key physicochemical properties of **Ethyl 4-(trifluoromethyl)benzoate**. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Core Molecular Information

**Ethyl 4-(trifluoromethyl)benzoate** is an organic compound that serves as a versatile building block in the synthesis of various pharmaceuticals and agrochemicals.<sup>[1]</sup> The presence of the trifluoromethyl group significantly influences its chemical reactivity and physical properties.<sup>[1]</sup>

## Molecular Structure

The structure of **Ethyl 4-(trifluoromethyl)benzoate** consists of a benzene ring substituted with an ethyl ester group at one end and a trifluoromethyl group at the para (4-position).

IUPAC Name: **ethyl 4-(trifluoromethyl)benzoate**<sup>[2][3]</sup> SMILES:

CCOC(=O)C1=CC=C(C=C1)C(F)(F)F<sup>[4]</sup> InChI: InChI=1S/C10H9F3O2/c1-2-15-9(14)7-3-5-8(6-4-7)10(11,12,13)/h3-6H,2H2,1H3<sup>[2][3]</sup>

## Physicochemical Data

The quantitative properties of **Ethyl 4-(trifluoromethyl)benzoate** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C <sub>10</sub> H <sub>9</sub> F <sub>3</sub> O <sub>2</sub>	[1][2][3][4][5][6]
Molecular Weight	218.17 g/mol	[4][5][6]
218.1725 g/mol	[2][7]	
218.18 g/mol	[1]	
CAS Number	583-02-8	[1][2][3][4][5][6][7]
Density	1.23 g/cm <sup>3</sup>	[5]
1.24 g/cm <sup>3</sup>	[1]	
Boiling Point	80-81 °C at 5 torr	[5]
80 °C at 5 mmHg	[1]	
Refractive Index	1.447	[5]
1.45 (at 20°C)	[1]	
Appearance	Colorless to almost colorless clear liquid	[1]

## Experimental Protocols

A common method for the synthesis of **Ethyl 4-(trifluoromethyl)benzoate** involves the reaction of ethyl benzoate with trifluoromethyl anhydride in the presence of a Lewis acid catalyst.

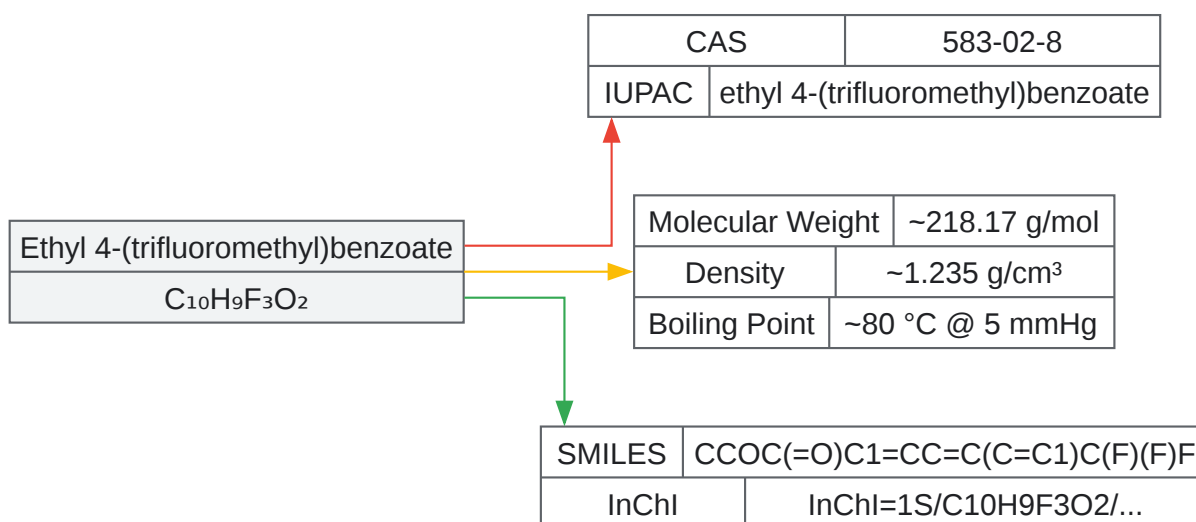
Synthesis of **Ethyl 4-(trifluoromethyl)benzoate**[4]

- Reactants:
  - Ethyl benzoate
  - Trifluoromethyl anhydride
  - Aluminium chloride (catalyst)

- Procedure:
  - In a suitable reaction vessel, ethyl benzoate is dissolved in an appropriate solvent.
  - Aluminium chloride is added to the solution, which acts as a Lewis acid to facilitate the reaction.
  - Trifluoromethyl anhydride is then introduced to the reaction mixture.
  - The reaction proceeds, leading to the formation of **Ethyl 4-(trifluoromethyl)benzoate** and ethyl 2-chlorobenzoate as a byproduct.
  - Upon completion of the reaction, the desired product can be separated from the byproduct by filtration.
- Note: This is a generalized protocol. Specific reaction conditions such as temperature, reaction time, and solvent choice may vary and should be optimized for best results.

## Logical Relationship of Key Information

The following diagram illustrates the core attributes and identifiers of **Ethyl 4-(trifluoromethyl)benzoate**.



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Caption: Key identifiers and properties of **Ethyl 4-(trifluoromethyl)benzoate**.

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## References

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